

(R)-Isochroman-4-ol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (R)-Isochroman-4-ol

Cat. No.: B15072294

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-Isochroman-4-ol is a chiral heterocyclic compound belonging to the isochroman class, a scaffold found in a variety of natural products and biologically active molecules. The inherent chirality at the 4-position suggests the potential for stereospecific interactions with biological targets, making it a molecule of significant interest in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of the known chemical properties, synthesis, purification, and potential biological activities of **(R)-Isochroman-4-ol**, compiled to aid researchers in its further investigation and application.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(R)-Isochroman-4-ol** is presented in the table below. These properties are essential for its handling, characterization, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	--INVALID-LINK--
Molecular Weight	150.17 g/mol	--INVALID-LINK--
IUPAC Name	(4R)-3,4-dihydro-1H-isochroman-4-ol	--INVALID-LINK--
CAS Number	20924-57-6 (for the racemate)	--INVALID-LINK--
Appearance	White to off-white solid	
Melting Point	68 °C	
Boiling Point	310.3±32.0 °C (Predicted)	
Density	1.208±0.06 g/cm ³ (Predicted)	
pKa	13.59±0.20 (Predicted)	

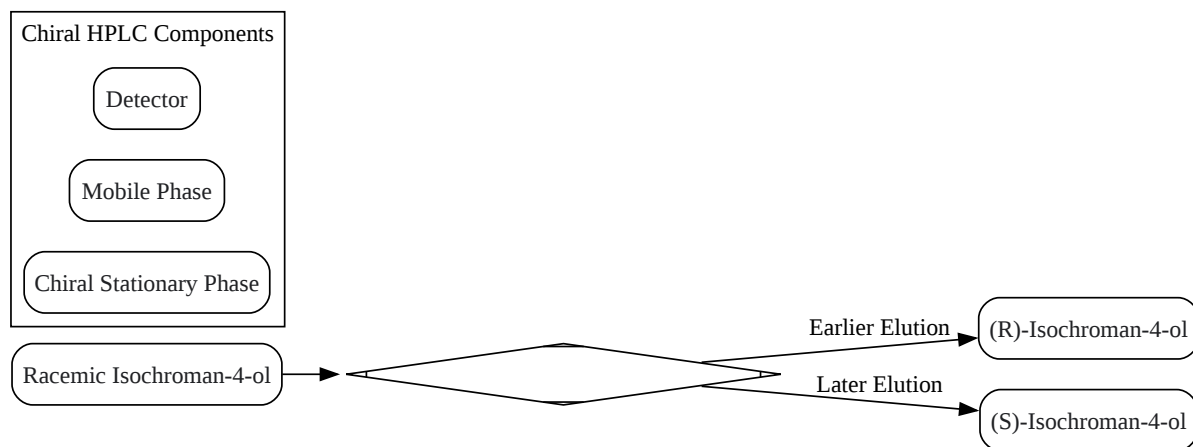
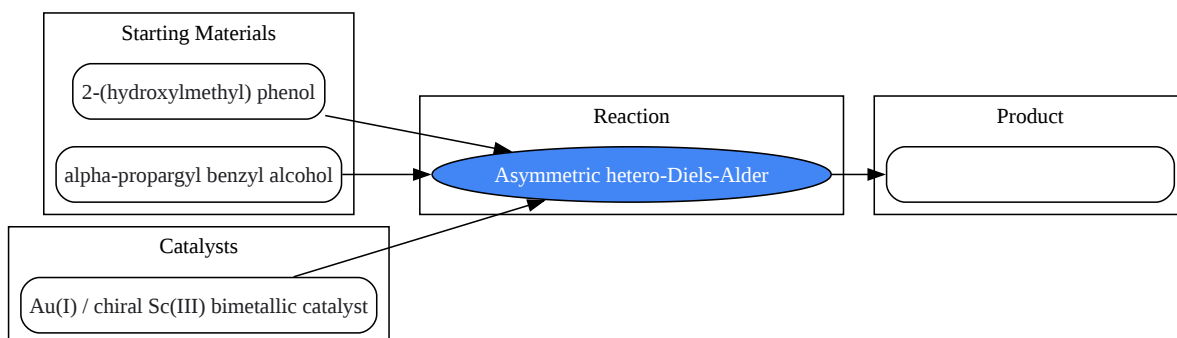
Synthesis and Purification

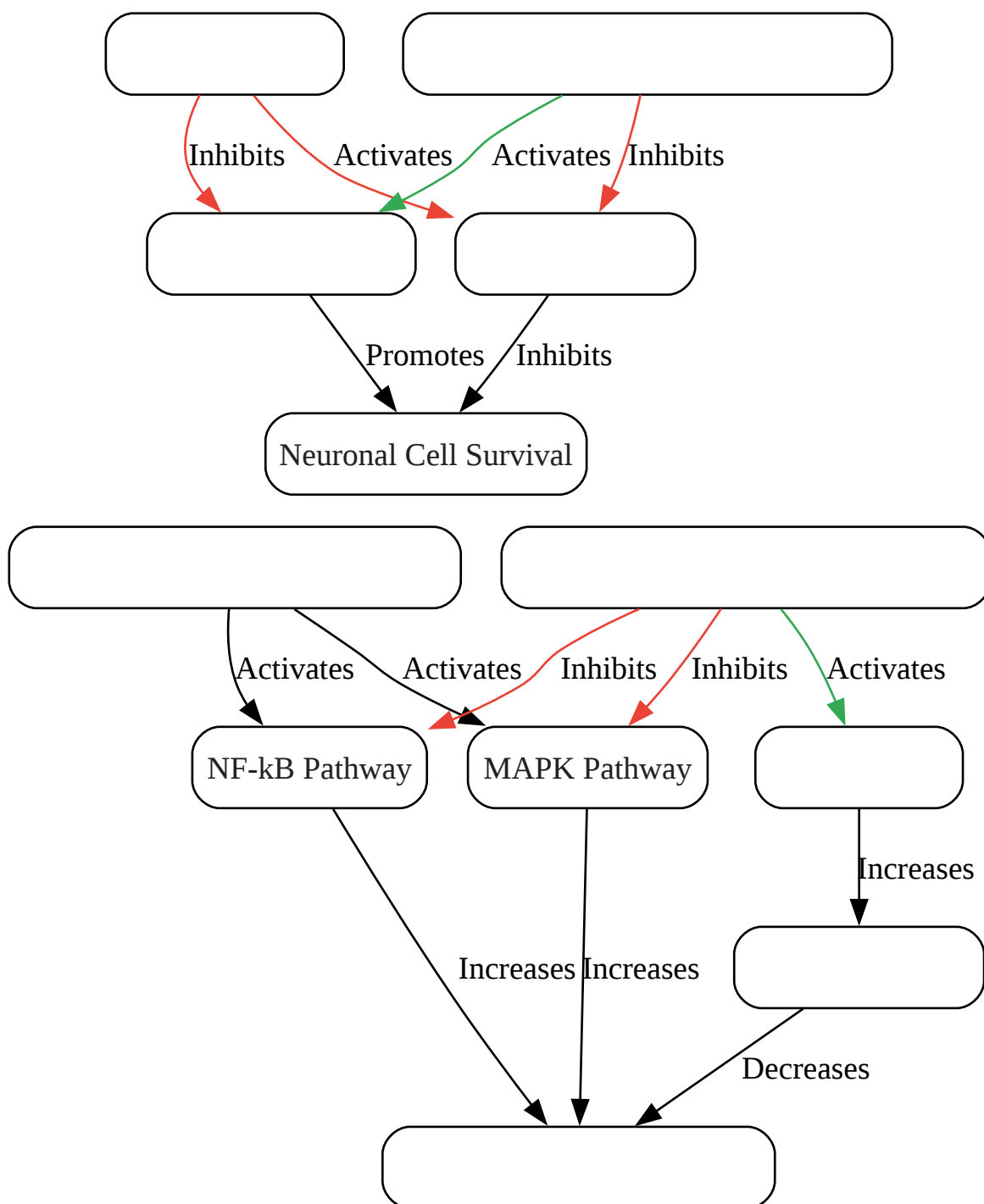
The asymmetric synthesis of **(R)-Isochroman-4-ol** is crucial for evaluating its specific biological activities. While various methods exist for the synthesis of isochroman derivatives, enantioselective routes are of primary importance for obtaining the desired stereoisomer.

Experimental Protocol: Enantioselective Synthesis (General Approach)

While a specific detailed protocol for **(R)-Isochroman-4-ol** is not readily available in the public domain, a general approach for the enantioselective synthesis of similar isochroman derivatives involves a catalytic asymmetric hetero-Diels-Alder reaction. This biomimetic approach utilizes in-situ generated isochromene and ortho-quinonemethide.^[1]

Reaction Scheme:





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References

- 1. Neuroprotective activity of (1S,2E,4R,6R,-7E,11E)-2,7,11-cembratriene-4,6-diol (4R) in vitro and in vivo in rodent models of brain ischemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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